

# maleonitrile safety data sheet (SDS) information

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## Compound of Interest

Compound Name: Maleonitrile

Cat. No.: B3058920

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## An In-depth Technical Guide to the Safety Data for **Maleonitrile**

This guide provides comprehensive safety information for **maleonitrile** (CAS No. 109-77-3), also known as propanedinitrile or dicyanomethane.<sup>[1][2][3]</sup> It is intended for researchers, scientists, and drug development professionals who handle this compound. **Maleonitrile** is a versatile chemical intermediate used in the synthesis of pharmaceuticals, dyes, and other advanced materials.<sup>[2][4]</sup> However, it is a highly toxic compound that requires strict safety protocols.

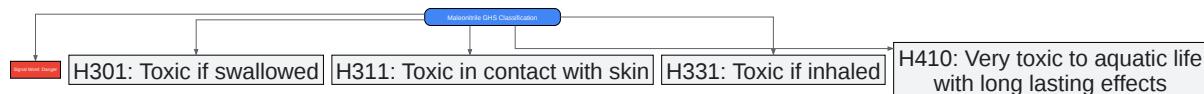
## Physical and Chemical Properties

**Maleonitrile** is a white to light yellow crystalline solid at room temperature.<sup>[1][5]</sup> Prolonged storage may cause the color to change to yellow or dark brown without compromising its quality.<sup>[2]</sup> It is soluble in water and polar organic solvents like ethanol and diethyl ether.<sup>[2][6]</sup>

Property	Value
Molecular Formula	<chem>C3H2N2</chem> <a href="#">[2]</a> <a href="#">[7]</a>
Molecular Weight	66.06 g/mol <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Appearance	Colorless crystals or white powder <a href="#">[2]</a> <a href="#">[5]</a>
Melting Point	30-32 °C (86-90 °F) <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Boiling Point	218-220 °C (424-428 °F) <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[9]</a>
Flash Point	112 °C (233.6 °F) <a href="#">[1]</a> <a href="#">[10]</a>
Autoignition Temperature	365 °C (689 °F) <a href="#">[1]</a> <a href="#">[10]</a>
Density	1.19 g/mL (at 20°C) <a href="#">[2]</a>
Vapor Pressure	0.2 mmHg <a href="#">[2]</a>
Vapor Density	2.3 (Air = 1) <a href="#">[2]</a> <a href="#">[5]</a>
Water Solubility	133 g/L (at 20°C) <a href="#">[2]</a>
pKa	11.2 <a href="#">[2]</a> <a href="#">[4]</a>

## Hazard Identification and GHS Classification

**Maleonitrile** is classified as acutely toxic if swallowed, in contact with skin, or if inhaled.[\[3\]](#)[\[11\]](#) It is also very toxic to aquatic life with long-lasting effects.[\[7\]](#)[\[11\]](#) Metabolism in the body can release cyanide, leading to symptoms such as headache, dizziness, weakness, collapse, unconsciousness, and potentially death.[\[5\]](#)[\[12\]](#)



GHS Pictograms

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Caption: GHS Classification for **Maleonitrile**.

Precautionary Statements (Selected):[\[11\]](#)[\[13\]](#)

- P261: Avoid breathing dust, fume, gas, mist, vapors, or spray.
- P273: Avoid release to the environment.
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.

- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Toxicology

The primary toxic action of **maleonitrile** is related to its metabolism, which can release cyanide.<sup>[8]</sup> This inhibits cellular respiration, leading to cytotoxic hypoxia. The central nervous system and cardiovascular system are target organs.<sup>[7][14]</sup>

Route	Species	Value (LD50)
Oral	Rat	14 mg/kg <sup>[15][16]</sup>
Oral	Mouse	19 mg/kg <sup>[15]</sup>
Dermal	Rat	350 mg/kg <sup>[15]</sup>

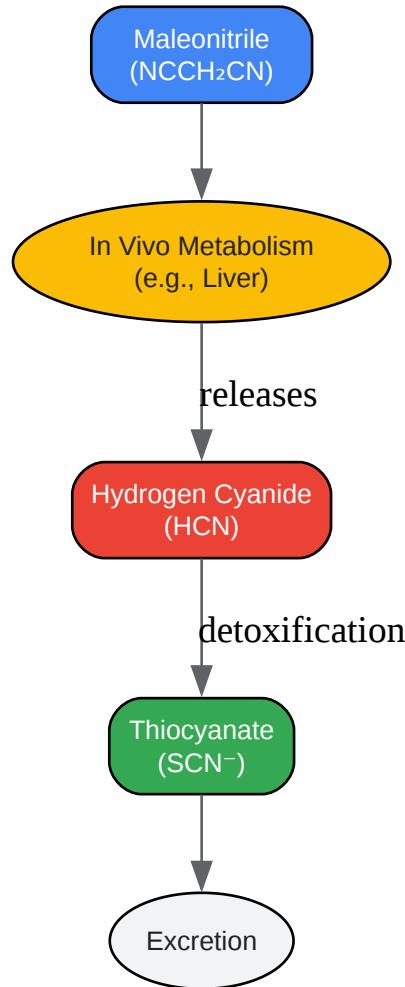
### Routes of Exposure and Symptoms:

- Inhalation: May be fatal.<sup>[7]</sup> Can cause severe respiratory irritation, coughing, and difficulty breathing.<sup>[17]</sup> Systemic effects include headache, dizziness, weakness, confusion, and convulsions.<sup>[14][18]</sup>
- Skin Contact: Toxic if absorbed through the skin.<sup>[7][11]</sup> Causes skin irritation.<sup>[1][7]</sup>
- Eye Contact: Causes eye irritation.<sup>[7][18]</sup>
- Ingestion: May be fatal.<sup>[7][11]</sup> Can cause a burning sensation, nausea, and vomiting.<sup>[6][18]</sup>

### Experimental Protocols:

- Acute Oral Toxicity (Rat, LD50): The study resulting in an LD50 of 14 mg/kg was conducted on both male and female rats. The substance was administered orally, and mortality was observed to determine the dose lethal to 50% of the test population.<sup>[16]</sup>

- Skin Irritation (Rabbit): A study on rabbits indicated that **maleonitrile** causes mild skin irritation after a 4-hour exposure.[7][16]



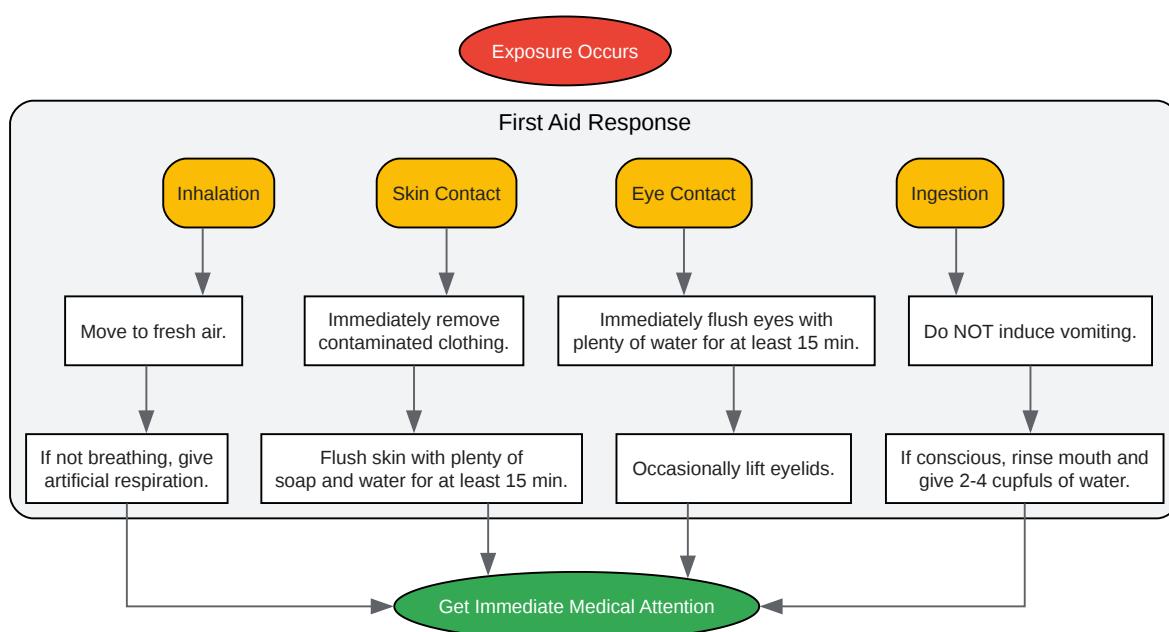
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Caption: Simplified metabolic pathway of **maleonitrile**.

## Emergency Procedures

Immediate action is critical in the event of exposure. Ensure that medical personnel are aware of the material involved and take precautions to protect themselves.[12]

First Aid Measures:



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Caption: First aid workflow for **maleonitrile** exposure.

#### Firefighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7][13][18]
- Hazards: **Maleonitrile** may burn but does not ignite readily.[18] However, poisonous gases, including nitrogen oxides and hydrogen cyanide, are produced in a fire.[10][12][18] Containers may explode when heated.[18]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand mode (MSHA/NIOSH approved) and full protective gear.[1][7]

#### Accidental Release Measures:

- Evacuate personnel not wearing protective equipment from the spill area.[18]
- Wear appropriate PPE, including respiratory protection.[7] Avoid dust formation.[7][19]
- Prevent the substance from entering drains.[7][19]
- Sweep up the material and place it into a suitable, closed container for disposal as hazardous waste.[1][7][18]
- Ventilate and wash the area after cleanup is complete.[18]

## Handling, Storage, and Personal Protection

Exposure Limits:

Organization	Limit	Value
NIOSH	REL (10-hr TWA)	3 ppm (8 mg/m <sup>3</sup> )[14][18]
OSHA	PEL	None established[1][15]

Personal Protective Equipment (PPE):



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Caption: Personal Protective Equipment for handling **maleonitrile**.

Handling and Storage:

- Handling: Use only in a well-ventilated area or under a chemical fume hood.[1][17] Avoid contact with skin, eyes, and clothing.[1] Minimize dust generation and accumulation.[1][17] Wash hands thoroughly after handling.[1]
- Storage: Store in a cool, dry, well-ventilated area.[1][17] Keep containers tightly closed.[1][7] Store locked up.[13][17] Recommended storage temperature is 2-8 °C.[13]
- Incompatible Materials: Avoid strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[1][7][20]

## Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[1][7]
- Reactivity: May polymerize violently if heated above 130°C (266°F) or on contact with strong bases at lower temperatures.[5][6][8][14] May spontaneously explode if stored at 70-80°C.[5][8]
- Hazardous Decomposition Products: When heated to decomposition, it emits toxic fumes of nitrogen oxides (NO<sub>x</sub>) and hydrogen cyanide (CN-).[7][8][18]

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